Technical Guide: Structure and Synthesis of 6-Cyclopropyl-2-pyrazinecarboxylic Acid

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Compound of Interest

Compound Name:	*6-Cyclopropylpyrazine-2-carboxylic acid*
Cat. No.:	*B7968825*

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Executive Summary

6-Cyclopropyl-2-pyrazinecarboxylic acid is a specialized heterocyclic building block used primarily in the optimization of pharmaceutical lead compounds.[1] As a derivative of pyrazinoic acid (the active metabolite of the anti-tubercular drug Pyrazinamide), this molecule integrates the privileged pyrazine scaffold with a cyclopropyl moiety.

This guide details the structural characteristics, synthetic pathways, and medicinal chemistry applications of this compound. It is designed for medicinal chemists seeking to utilize this scaffold to modulate lipophilicity, improve metabolic stability, or induce conformational rigidity in kinase inhibitors and GPCR ligands.

Structural & Electronic Profile

Chemical Identity[1][2][3]

- IUPAC Name: **6-cyclopropylpyrazine-2-carboxylic acid**
- Molecular Formula: $C_8H_8N_2O_2$[1]

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- Molecular Weight: 164.16 g/mol [1]
- Core Scaffold: 1,4-Diazine (Pyrazine)

Structural Visualization

The molecule consists of a planar pyrazine ring substituted at the C2 position with a carboxylic acid and at the C6 position with a cyclopropyl group.[1] The C6 position is adjacent to N1.[1]

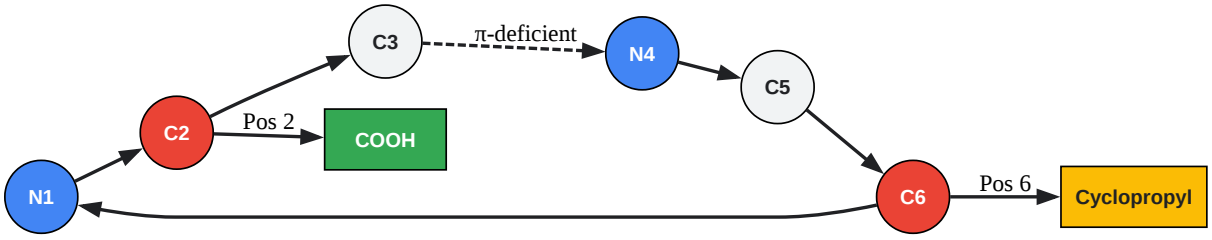

Figure 1: Numbering and connectivity of 6-cyclopropyl-2-pyrazinecarboxylic acid.

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Physicochemical Properties

The cyclopropyl group significantly alters the properties compared to the parent pyrazine-2-carboxylic acid, increasing lipophilicity while maintaining a relatively low molecular weight.

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Property	Value (Predicted)	Context/Impact
cLogP	0.8 – 1.1	Significant increase vs. parent acid (-0.6). Improves membrane permeability.
pKa (Acid)	~2.9 – 3.1	The pyrazine ring is electron-withdrawing, making the acid stronger than benzoic acid.
TPSA	~63 Å²	Favorable for oral bioavailability (Rule of 5 compliant).[1]
H-Bond Donors	1	Carboxylic acid -OH.[1]
H-Bond Acceptors	4	2 Pyrazine Nitrogens + 2 Oxygens.[1]

Synthetic Methodologies

Synthesis of specific pyrazine isomers requires strict regiocontrol. While radical alkylation (Minisci) is common for pyrazines, it often favors the C5 position (para-like) over the C6 position. Therefore, Transition Metal-Catalyzed Cross-Coupling is the recommended high-fidelity route for the 6-isomer.

Route A: Suzuki-Miyaura Cross-Coupling (Recommended)

This route ensures regiochemical purity by starting with a pre-halogenated scaffold.[1]

Protocol:

- Starting Material: Methyl 6-chloropyrazine-2-carboxylate (commercially available).[1]
- Reagents: Cyclopropylboronic acid (1.5 eq), $Pd(dppf)Cl_2$ (5 mol%), K_2CO_3 (3 eq).
- Solvent: 1,4-Dioxane/Water (4:1).

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- Conditions: Heat to 90°C under N_2 atmosphere for 4-12 hours.
- Hydrolysis: Treat the resulting ester with LiOH in THF/Water to yield the free acid.

Route B: Minisci Radical Alkylation (Direct Functionalization)

Useful for late-stage diversification but requires careful separation of isomers.[1]

- Mechanism: Generation of cyclopropyl radicals via silver-catalyzed decarboxylation of cyclopropanecarboxylic acid.[1]
- Regioselectivity Issue: The nucleophilic radical tends to attack the most electron-deficient position.[1] In pyrazine-2-carboxylic acid, C5 is electronically favored.[1] Accessing C6 often requires blocking C5 or using steric control.[1]

Synthetic Workflow Diagram

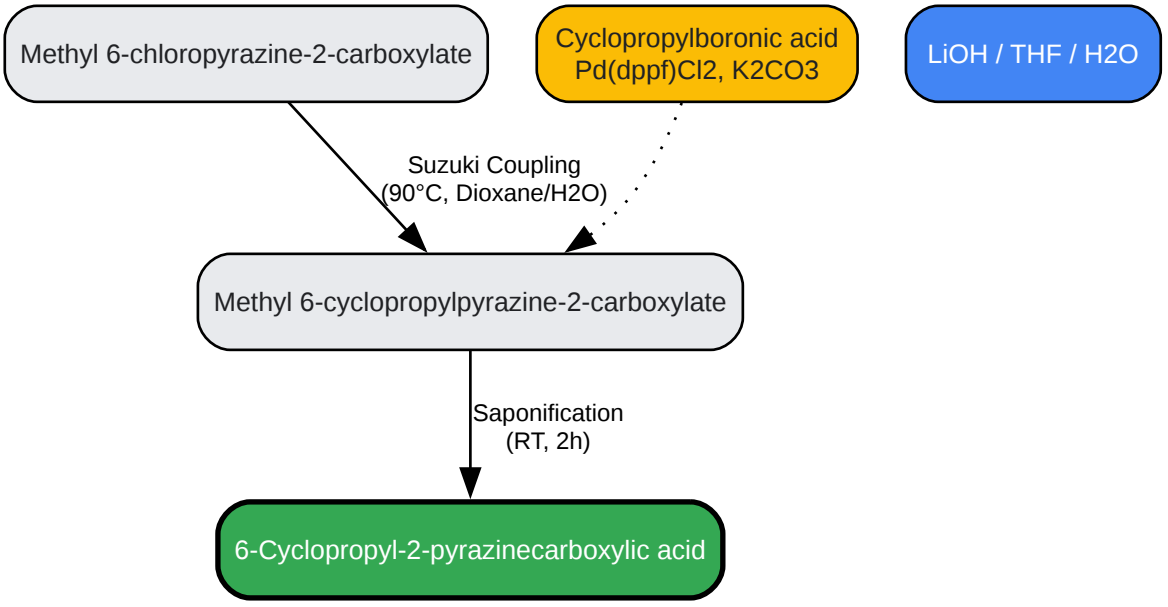

Figure 2: High-fidelity synthesis via Suzuki-Miyaura coupling.

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[1][4]

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Medicinal Chemistry Applications

Bioisosterism

The cyclopropyl group acts as a bioisostere for isopropyl or ethyl groups.[1]

- Rigidity: Unlike an isopropyl group, the cyclopropyl ring is rigid.[1] This reduces the entropic penalty upon binding to a protein pocket.
- Sigma-Hole: The cyclopropyl C-H bonds have unique electronic properties (pseudo-pi character) that can engage in weak interactions with carbonyl oxygens in the target protein.[1]

Metabolic Stability

Pyrazines are susceptible to oxidation by Xanthine Oxidase and CYP450 enzymes.[1]

- Blocking C6: The C6 position is a "soft spot" for metabolic oxidation.[1] Substitution with a cyclopropyl group blocks this site, extending the half-life (

) of the drug.
- Prevention of Dealkylation: Unlike an ethyl group, the cyclopropyl group is resistant to CYP-mediated dealkylation.

Structure-Activity Relationship (SAR) Logic

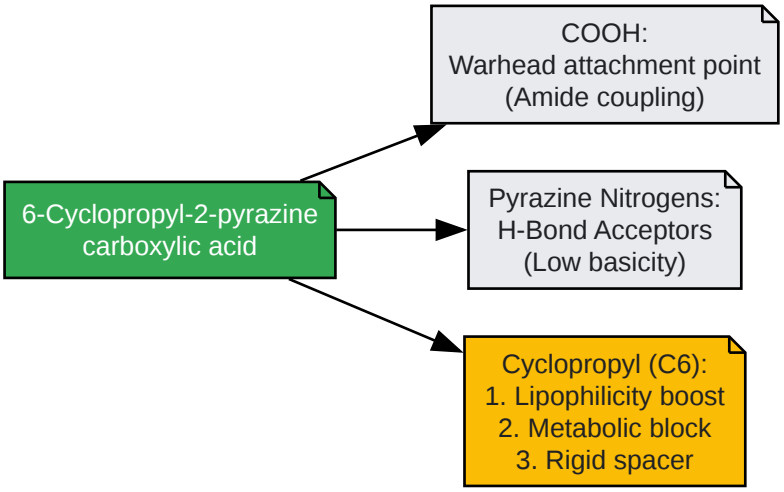

Figure 3: Pharmacophore features and design logic.

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Analytical Characterization

To validate the synthesis of the correct isomer, NMR spectroscopy is critical.

- ^{1}H NMR (DMSO-d_6):
  - Pyrazine Ring: Two distinct singlets.[1]
    - ~9.0 ppm (H3, adjacent to N4 and COOH).
    - ~8.6 ppm (H5, adjacent to N4 and C6-cyclopropyl).
    - Note: Coupling between H3 and H5 is usually very small (

      Hz) or non-existent (singlets).[1]
  - Cyclopropyl:
    - ~2.2 ppm (1H, multiplet, CH-methine).
    - ~1.0 - 1.2 ppm (4H, multiplets, two CH_2 groups).
- ^{13}C NMR:
  - Look for the carbonyl carbon (~165 ppm) and the distinct high-field cyclopropyl carbons (~10-15 ppm).

References

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- Choi, J., et al. (2021).[2] "Practical and Regioselective Synthesis of C-4-Alkylated Pyridines [Minisci Reaction Context]." Journal of the American Chemical Society, 143(30), 11927–11933. Available at: [Link]

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Sources

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- 2. Practical and Regioselective Synthesis of C-4-Alkylated Pyridines [organic-chemistry.org]
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